

# Personal protective equipment for handling 2-(2-Hydroxyphenyl)benzoxazole

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## Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)benzoxazole

Cat. No.: B213137

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## Essential Safety and Handling Guide for 2-(2-Hydroxyphenyl)benzoxazole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(2-Hydroxyphenyl)benzoxazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling of this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-(2-Hydroxyphenyl)benzoxazole** is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specification
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 or OSHA 29 CFR 1910.133.[3]
Skin and Body Protection	Laboratory coat	Long-sleeved, closed front.
Respiratory Protection	Dust mask	Type N95 (US) or equivalent, particularly when handling the powder form to avoid dust inhalation.

## Operational Plan for Safe Handling

A systematic approach to handling **2-(2-Hydroxyphenyl)benzoxazole** from receipt to disposal is critical for laboratory safety.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and eye protection) when unpacking.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[3]
- The storage area should be clearly labeled with the chemical name and hazard symbols.

### 2. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Avoid the formation of dust when handling the solid form.[3]

- Use non-sparking tools and explosion-proof equipment where necessary.[3]
- Wash hands thoroughly after handling the substance.[1]
- Do not eat, drink, or smoke in the handling area.[3]

### 3. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[1][3]
- After skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing before reuse. [1]
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- After ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3]

## Disposal Plan

Proper disposal of **2-(2-Hydroxyphenyl)benzoxazole** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - Dispose of unused or waste **2-(2-Hydroxyphenyl)benzoxazole** in a designated, labeled, and sealed container for chemical waste.
  - The disposal must be in accordance with all applicable federal, state, and local environmental regulations.[4]
  - Do not empty into drains.[3]
- Contaminated Materials:

- All disposable PPE (gloves, masks, etc.) that has come into contact with the chemical should be considered contaminated.
- Place all contaminated disposables in a sealed bag or container, clearly labeled as hazardous waste.
- Dispose of contaminated labware (e.g., weighing boats, pipette tips) in the same manner as the chemical waste.
- Spill Management:
  - In case of a spill, ensure the area is well-ventilated and wear appropriate PPE.
  - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.[3]
  - Clean the spill area with a suitable solvent and then wash with soap and water.
  - All materials used for spill cleanup should be disposed of as hazardous waste.

## Quantitative Data

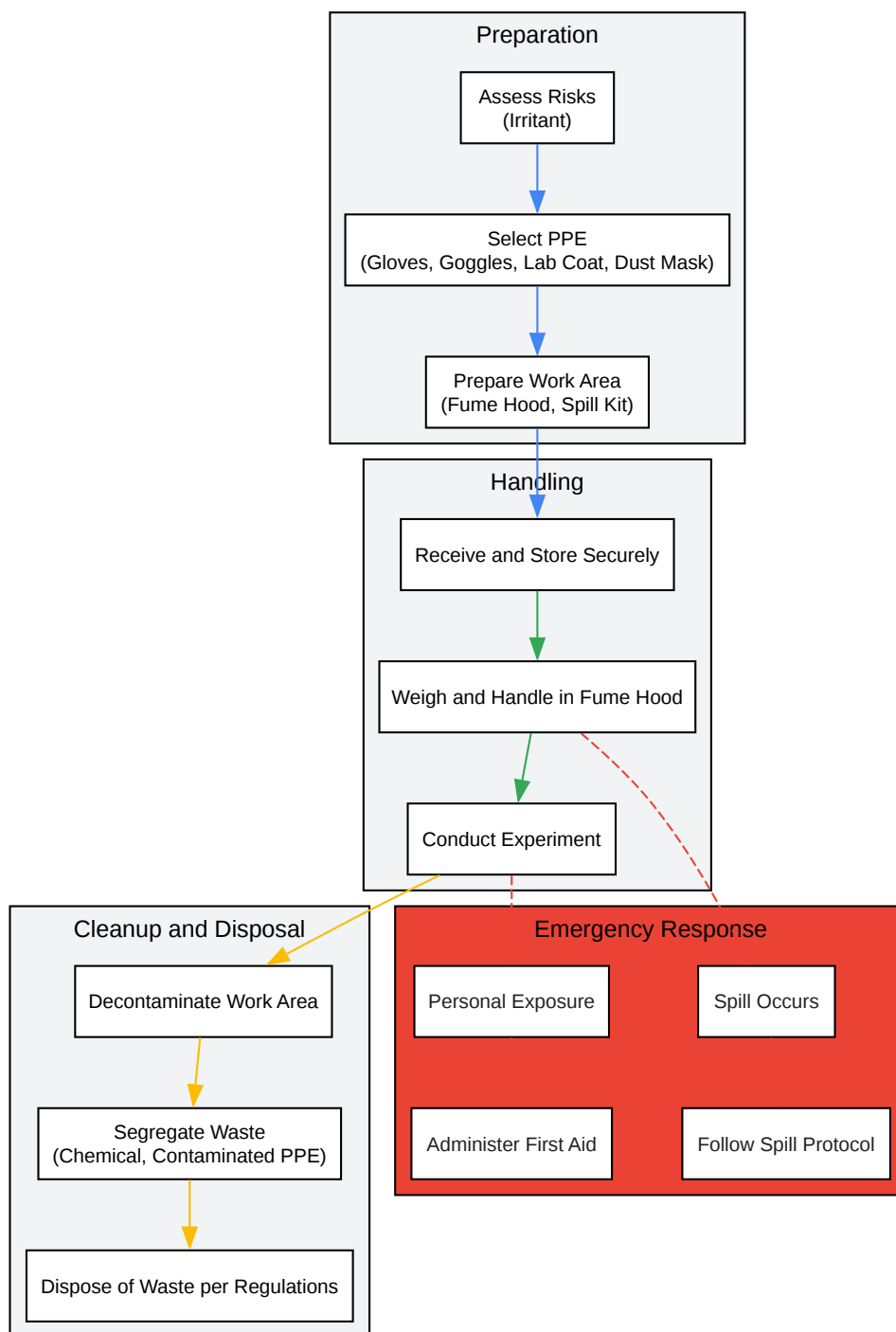
The following table summarizes key quantitative data for **2-(2-Hydroxyphenyl)benzoxazole**:

Property	Value
Molecular Formula	C13H9NO2
Molecular Weight	211.22 g/mol
Melting Point	122-124 °C (lit.)[5]
Boiling Point	338 °C (lit.)[5]
Appearance	Pale yellow to yellow-red crystal/powder[1]
Solubility	Insoluble in water; soluble in ethanol[5][6]

## Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-(2-Hydroxyphenyl)benzoxazole**.

Workflow for Safe Handling of 2-(2-Hydroxyphenyl)benzoxazole



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Caption: Safe handling workflow for **2-(2-Hydroxyphenyl)benzoxazole**.

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